An In-depth Technical Guide to 1-(3,4-Dimethylphenyl)-1H-imidazole

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Compound of Interest

Compound Name:	*1-(3,4-Dimethylphenyl)-1H-imidazole*
Cat. No.:	*B13007912*

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Introduction

1-(3,4-Dimethylphenyl)-1H-imidazole, a substituted aromatic heterocycle, is a compound of growing interest within the scientific community, particularly in the fields of medicinal chemistry and materials science. Its structure, featuring an imidazole ring linked to a 3,4-dimethylphenyl group, imparts a unique combination of electronic and steric properties that are pivotal to its chemical reactivity and biological activity.[1] This guide provides a comprehensive overview of its core properties, synthesis, characterization, and potential applications, offering valuable insights for researchers engaged in its study and utilization.

Core Properties and Identification

The fundamental identification and properties of **1-(3,4-Dimethylphenyl)-1H-imidazole** are summarized below, providing a foundational understanding of this compound.

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Property	Value	Source
CAS Number	892483-43-1	[2]
Molecular Formula	$C_{11}H_{12}N_2$	[1]
Molecular Weight	172.23 g/mol	[1]
IUPAC Name	1-(3,4-dimethylphenyl)-1H-imidazole	
SMILES	CC1=CC=C(C=C1)N2C=CN=C2	[1]
InChIKey	BZEGYMFVWNBHAB-UHFFFAOYSA-N	[1]

Physicochemical Characteristics

While specific experimental data for the melting and boiling points of **1-(3,4-Dimethylphenyl)-1H-imidazole** are not readily available in the literature, the properties of similar imidazole derivatives suggest a melting point in the range of 88-148°C and a boiling point between 256-340°C.[1] The compound is expected to exhibit good solubility in polar organic solvents such as methanol and ethanol, with its solubility in aqueous solutions likely increasing with temperature.[1]

Synthesis Methodologies

The synthesis of **1-(3,4-Dimethylphenyl)-1H-imidazole** can be achieved through several established methods for the formation of N-aryl imidazoles. The choice of a particular synthetic route often depends on the availability of starting materials, desired yield, and scalability.

Key Synthetic Pathways

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Experimental Protocol: Ullmann Condensation

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The Ullmann condensation is a classical and effective method for the N-arylation of imidazoles.

Step-by-Step Methodology:

- Reactant Preparation: In a dry reaction vessel under an inert atmosphere (e.g., nitrogen or argon), combine imidazole, 3,4-dimethylhalobenzene (e.g., 1-bromo-3,4-dimethylbenzene), a copper catalyst (such as copper(I) iodide), and a base (e.g., potassium carbonate).
- Solvent Addition: Add a high-boiling point solvent like N,N-dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- Reaction: Heat the mixture to a high temperature (typically 120-180 °C) and maintain it with vigorous stirring for several hours to overnight. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: After cooling to room temperature, the reaction mixture is typically diluted with water and extracted with an organic solvent (e.g., ethyl acetate).
- Purification: The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel or by recrystallization to yield pure **1-(3,4-Dimethylphenyl)-1H-imidazole**.

Spectroscopic Characterization

The structural elucidation of **1-(3,4-Dimethylphenyl)-1H-imidazole** relies on a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the structure of the molecule by providing information about the chemical environment of the hydrogen and carbon atoms.

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the protons on the imidazole and the dimethylphenyl rings. The imidazole protons typically appear as singlets in the downfield region, with the C2-H proton resonating around δ 7.8-8.2 ppm and the C4-H and C5-H protons appearing at approximately δ 7.1-7.4 ppm.[1] The aromatic

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protons of the 3,4-dimethylphenyl group will present as a multiplet in the δ 7.0-7.3 ppm region. The two methyl groups will each give a singlet in the upfield region, typically around δ 2.3 ppm.

- ^{13}C NMR: The carbon NMR spectrum will show characteristic signals for the aromatic carbons of both rings and the methyl carbons. The imidazole ring carbons are expected in the δ 117-138 ppm range, while the carbons of the dimethylphenyl ring will appear in a similar region. The methyl group carbons will be observed in the upfield region, typically around δ 19-21 ppm.[1]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. The IR spectrum of **1-(3,4-Dimethylphenyl)-1H-imidazole** is expected to display characteristic absorption bands:

- Aromatic C-H stretching: Peaks in the region of 3000-3100 cm^{-1}.[1]
- C=N and C=C stretching: Bands in the 1450-1620 cm^{-1} range, characteristic of the imidazole and phenyl rings.[1]
- C-H bending: Absorptions in the fingerprint region (below 1500 cm^{-1}) corresponding to in-plane and out-of-plane bending vibrations of the aromatic C-H bonds.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound. For **1-(3,4-Dimethylphenyl)-1H-imidazole**, the electron ionization mass spectrum is expected to show:

- Molecular Ion Peak (M^+): A prominent peak at m/z = 172, corresponding to the molecular weight of the compound.[1]
- Major Fragmentation Peaks:
  - A peak at m/z = 157, resulting from the loss of a methyl group ($[M-CH_3]^+$).[1]
  - A peak at m/z = 105, corresponding to the dimethylphenyl cation.

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- A peak at m/z = 68, representing the imidazole cation.[1]

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Potential Applications in Research and Development

The unique structural features of **1-(3,4-Dimethylphenyl)-1H-imidazole** make it a valuable building block and a compound of interest in several areas of research and development.

- Medicinal Chemistry: Imidazole derivatives are known to exhibit a wide range of biological activities, including antimicrobial, antifungal, and anticancer properties.[1] The 3,4-dimethylphenyl substitution can influence the lipophilicity and steric interactions of the molecule with biological targets, potentially leading to the development of novel therapeutic agents.

- Materials Science: The nitrogen atoms in the imidazole ring can coordinate with metal ions, making this compound a potential ligand for the synthesis of metal-organic frameworks (MOFs) and coordination polymers with interesting catalytic, optical, or electronic properties. [1]

- Organic Synthesis: As a versatile intermediate, it can be further functionalized on either the imidazole or the phenyl ring to create more complex molecules for various applications.

Conclusion

1-(3,4-Dimethylphenyl)-1H-imidazole is a heterocyclic compound with a well-defined chemical identity and a range of potential applications. This guide has provided a detailed overview of its core properties, synthesis, and characterization, offering a solid foundation for researchers and scientists working with this molecule. Further exploration of its biological activities and material properties is warranted to fully unlock its potential in drug discovery and materials science.

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